

An In-depth Technical Guide to 4-Methoxylonchocarpin: Discovery, Characterization, and Biological Activities

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Compound of Interest

Compound Name: 4-Methoxylonchocarpin

Cat. No.: B12391404

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For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Methoxylonchocarpin, a naturally occurring chalcone, has garnered significant interest within the scientific community for its diverse biological activities, including notable anti-inflammatory and cytotoxic properties. This technical guide provides a comprehensive overview of the discovery, structural characterization, and biological evaluation of **4-Methoxylonchocarpin**. Detailed experimental protocols for its isolation and key biological assays are presented, alongside a compilation of its quantitative biological data. Furthermore, this guide illustrates the known signaling pathways modulated by **4-Methoxylonchocarpin**, offering valuable insights for researchers in natural product chemistry, pharmacology, and drug discovery.

Introduction

4-Methoxylonchocarpin, with the systematic IUPAC name (E)-1-(5-hydroxy-2,2-dimethylchromen-6-yl)-3-(4-methoxyphenyl)prop-2-en-1-one, is a prenylated chalcone found in various plant species. Chalcones, a class of open-chain flavonoids, are recognized for their broad spectrum of pharmacological effects. The unique structural features of **4-Methoxylonchocarpin**, including a chromene ring and a methoxy-substituted phenyl ring, contribute to its distinct biological profile. This document aims to be a centralized resource for

scientific professionals, detailing the foundational knowledge and experimental methodologies related to this promising bioactive compound.

Discovery and Natural Occurrence

4-Methoxylonchocarpin has been isolated from several plant species, indicating its distribution across different genera. Its presence has been reported in the seeds of *Millettia pachycarpa*, a plant used in traditional Chinese medicine.^[1] Additionally, it has been identified as a constituent of *Dorstenia mannii*, *Lonchocarpus bussei*, and the roots of *Abrus precatorius*. The repeated isolation of **4-Methoxylonchocarpin** from various medicinal plants underscores its potential as a valuable natural product for further investigation.

Physicochemical and Spectroscopic Characterization

The structural elucidation of **4-Methoxylonchocarpin** has been accomplished through a combination of spectroscopic techniques.

Table 1: Physicochemical Properties of **4-Methoxylonchocarpin**

Property	Value	Source
IUPAC Name	(E)-1-(5-hydroxy-2,2-dimethylchromen-6-yl)-3-(4-methoxyphenyl)prop-2-en-1-one	PubChem
CAS Number	51589-67-4	PubChem
Molecular Formula	C ₂₁ H ₂₀ O ₄	PubChem
Molecular Weight	336.38 g/mol	PubChem

Nuclear Magnetic Resonance (NMR) Spectroscopy

The structural backbone of **4-Methoxylonchocarpin** has been unequivocally established through ¹H and ¹³C NMR spectroscopy.

Table 2: ^1H and ^{13}C NMR Spectroscopic Data for **4-Methoxylonchocarpin** (in CDCl_3)

Position	^{13}C (δ , ppm)	^1H (δ , ppm, J in Hz)
2	77.3	-
3	128.0	6.70 (d, 10.0)
4	116.8	5.64 (d, 10.0)
4a	113.5	-
5	156.0	-
6	104.5	6.40 (s)
7	158.0	-
8	106.0	-
8a	113.0	-
C=O	192.5	-
α	125.3	7.57 (d, 13.6)
β	141.3	7.64 (d, 13.6)
1'	128.4	-
2', 6'	129.8	7.56 (d, 8.0)
3', 5'	114.4	6.93 (d, 8.0)
4'	161.1	-
2- CH_3	28.2	1.45 (s)
4'- OCH_3	55.4	3.84 (s)

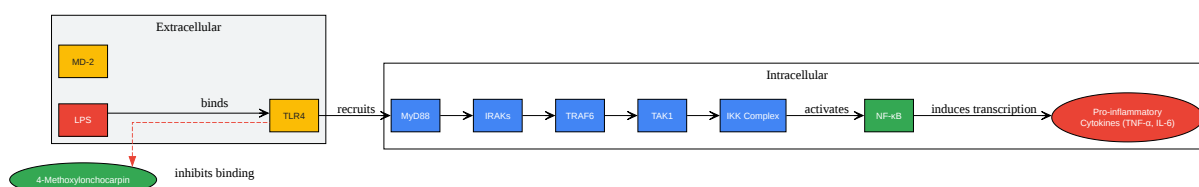
Data adapted from Ye et al., 2012.[\[1\]](#)

Biological Activities and Mechanisms of Action

4-Methoxylonchocarpin exhibits a range of biological activities, with its anti-inflammatory and cytotoxic effects being the most extensively studied.

Anti-inflammatory Activity

4-Methoxylonchocarpin has been shown to possess potent anti-inflammatory properties. A key mechanism of its action involves the inhibition of the Toll-like receptor 4 (TLR4) signaling pathway.



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Inhibition of the TLR4 signaling pathway by **4-Methoxylonchocarpin**.

4-Methoxylonchocarpin has been demonstrated to inhibit the binding of lipopolysaccharide (LPS) to the TLR4/MD-2 complex on the surface of macrophages. This initial blockade prevents the downstream recruitment of adaptor proteins such as MyD88, ultimately leading to the suppression of NF-κB activation and the reduced production of pro-inflammatory cytokines like TNF-α and IL-6.

Cytotoxic Activity

4-Methoxylonchocarpin has demonstrated moderate cytotoxic activity against a panel of human cancer cell lines.

Table 3: Cytotoxic Activity of **4-Methoxylonchocarpin** (IC₅₀ in μM)

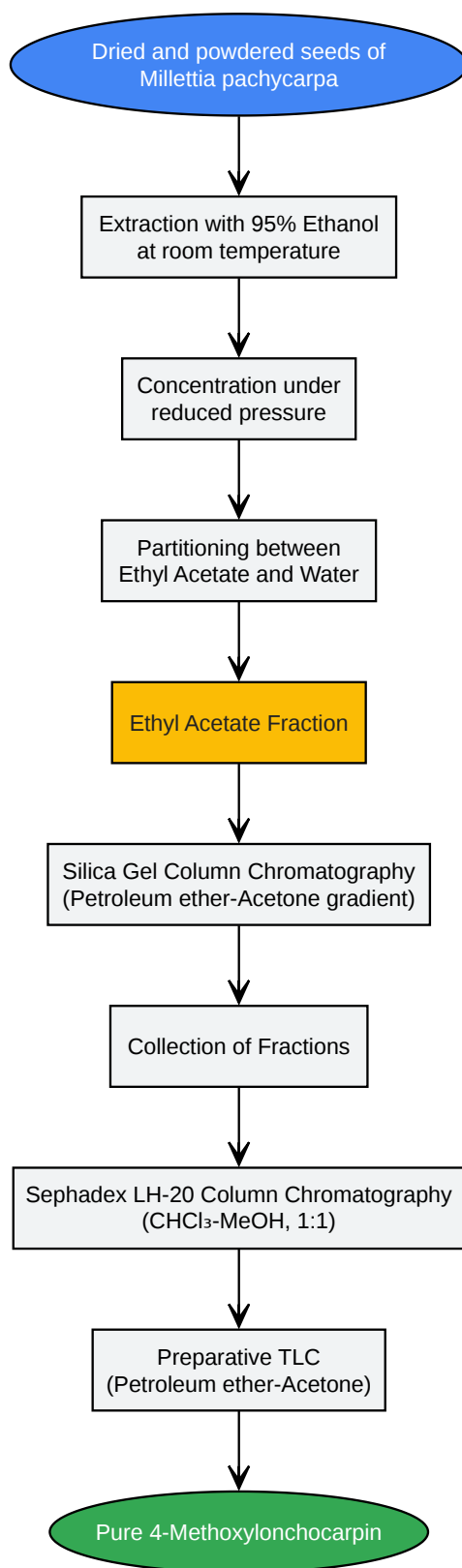
Cell Line	Cancer Type	IC ₅₀ (μM)	Source
HepG2	Hepatocellular Carcinoma	> 40	Ye et al., 2012[1]
C26	Colon Carcinoma	> 40	Ye et al., 2012[1]
LL2	Lewis Lung Carcinoma	> 40	Ye et al., 2012[1]
B16	Melanoma	> 40	Ye et al., 2012[1]

While the precise molecular mechanism of its cytotoxic action is still under investigation, many chalcones are known to induce apoptosis in cancer cells through various pathways, including the modulation of Bcl-2 family proteins and the activation of caspases. Further research is warranted to elucidate the specific signaling cascades affected by **4-Methoxylonchocarpin** in cancer cells.

Experimental Protocols

Isolation of 4-Methoxylonchocarpin from *Millettia pachycarpa*

The following is a representative protocol for the isolation of **4-Methoxylonchocarpin**.



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References

- 1. Buy (E)-1-(5-hydroxy-2,2-dimethylchromen-6-yl)-3-thiophen-2-ylprop-2-en-1-one | 1384268-04-5 [smolecule.com]
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